

Spectroscopic Comparison Guide: 8-Aminooctanoic Acid vs. Hydrochloride Salt

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Compound of Interest

Compound Name: *8-Aminooctanoic acid hydrochloride*
CAS No.: *27991-81-7*
Cat. No.: *B1591209*

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Executive Summary

This guide provides a definitive spectroscopic and physicochemical comparison between 8-Aminooctanoic acid (CAS 1002-57-9) and its Hydrochloride salt (CAS 27991-81-7).

For researchers in peptide synthesis and drug delivery (specifically SNAC analogs), distinguishing these two forms is critical. The free acid exists as a stable zwitterion in the solid state, characterized by a high melting point and specific carboxylate (

) IR bands. The hydrochloride salt disrupts this internal lattice, protonating the carboxyl group to a carboxylic acid (

) and the amine to a cation (

), resulting in a dramatic shift in melting point, solubility, and spectral signature.

Key Differentiator: The "Carbonyl Switch" in FT-IR (shift from $\sim 1560\text{ cm}^{-1}$ to $\sim 1720\text{ cm}^{-1}$) is the most reliable rapid identification method.

Molecular Structure & Theoretical Basis

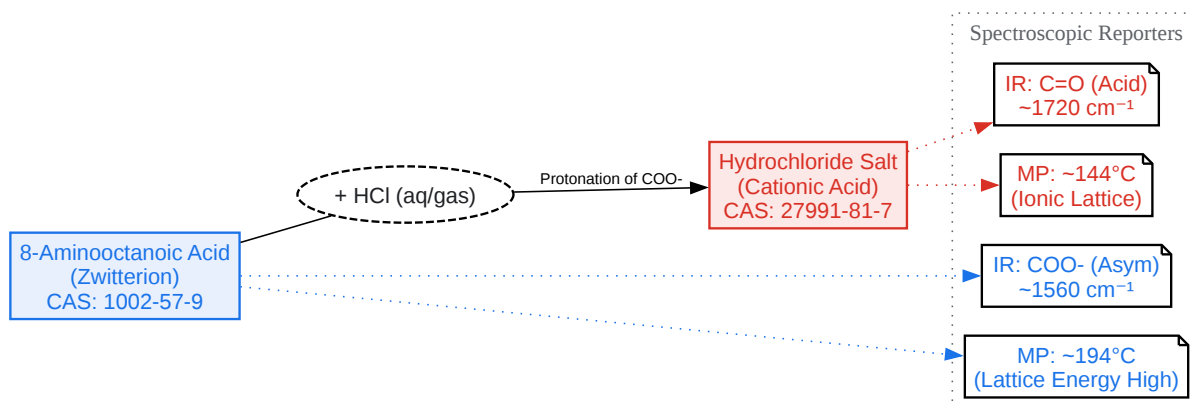
To interpret the spectra correctly, one must understand the protonation states driving the signal changes.

- **8-Aminooctanoic Acid (Free Acid):** In the solid state and neutral aqueous solution, it exists as a Zwitterion. The amine deprotonates the carboxylic acid, creating a strong electrostatic lattice.
 - Structure:
- **8-Aminooctanoic Acid Hydrochloride (HCl Salt):** In the presence of strong acid (HCl), the carboxylate is protonated back to a neutral carboxylic acid, while the amine remains positively charged. The counter-ion is chloride (

).
 - Structure:

Structural Transformation Diagram

The following diagram illustrates the chemical equilibrium and the specific spectroscopic "reporter" groups that shift during this transformation.



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Caption: Mechanistic pathway showing the conversion from zwitterionic free acid to cationic hydrochloride salt, highlighting the key spectroscopic and physical shifts.

Comparative Analysis

Physical Properties

The most immediate difference is the melting point.[1] The zwitterionic lattice is held together by strong internal electrostatic forces (

), requiring significantly more energy to break than the ionic lattice of the hydrochloride salt.

| Property | 8-Aminooctanoic Acid (Free) | Hydrochloride Salt | Significance |
|------------------|-----------------------------|---------------------------|------------------------|
| CAS Number | 1002-57-9 | 27991-81-7 | Unique Identifier |
| Molecular Weight | 159.23 g/mol | 195.69 g/mol | Stoichiometry calc.[2] |
| Melting Point | 191 - 194 °C (dec) | 141 - 144 °C | Primary QC Check |
| State | Crystalline Powder (White) | Crystalline Solid (White) | Visual is identical |
| Water Solubility | Soluble (pH dependent) | Highly Soluble | Formulation utility |

FT-IR Spectroscopy (The "Carbonyl Switch")

Infrared spectroscopy is the most powerful tool for distinguishing these forms because the carbonyl environment changes completely.

Protocol:

- Method: KBr Pellet or Diamond ATR.
- Resolution: 4 cm⁻¹.
- Scans: 16-32.

| Functional Group | Free Acid (Zwitterion) Frequency (cm ⁻¹) | HCl Salt Frequency (cm ⁻¹) | Mechanistic Explanation |
|---------------------------------|--|--|--|
| Carbonyl (C=O) | Absent in typical region | 1700 - 1740 (Strong) | Key Indicator. The salt has a protonated carboxylic acid (), showing a classic carbonyl stretch. The zwitterion lacks this.[3] |
| Carboxylate (COO ⁻) | 1550 - 1630 (Asym) 1390 - 1420 (Sym) | Absent | The zwitterion resonates between two C-O bonds. Upon acidification (HCl), this resonance collapses to a C=O and C-OH. |
| Amine (NH) | 2800 - 3100 (Broad,) | 2800 - 3100 (Broad,) | Both forms have a protonated amine (). The salt may show "ammonium bands" (combination bands) near 2000-2500 cm ⁻¹ . |

Analyst Note: If your "Free Acid" sample shows a small shoulder at 1720 cm⁻¹, it indicates partial protonation or residual acid contamination. A pure zwitterion should have a clean window between 1700-1800 cm⁻¹.

Nuclear Magnetic Resonance (¹H NMR)

NMR analysis requires careful solvent selection because the solvent can dictate the ionization state.

Protocol:

- Solvent:

(for solubility) or DMSO-

(to see exchangeable protons).

- Reference: TMS or residual solvent peak.

Scenario A: Analysis in

In deuterated water, the amine and acid protons exchange rapidly with the solvent (HOD peak). You will not see the COOH or NH protons.

- Differentiation: The chemical shift of the

-methylene protons (

next to Carbonyl) will shift slightly downfield in the HCl salt due to the acidic environment, but the difference is subtle unless pH is buffered.

Scenario B: Analysis in DMSO-

This is the preferred method for structural validation.

| Proton | Free Acid (Zwitterion) | HCl Salt |
|-------------------------------|--|---|
| -COOH | Usually not visible (broad/exchanged) | ~12.0 - 12.5 ppm (Broad) |
| -NH ₃ ⁺ | Broad signal ~7-8 ppm | Broad signal ~8.0 ppm (Distinct integration of 3H) |
| α-CH ₂ | ~2.15 ppm | ~2.25 ppm (Slight downfield shift) |

Experimental Protocols

Protocol 1: Rapid Identification via Melting Point

Use this for incoming raw material verification.

- Load capillary tubes with dried sample (vacuum dried at 40°C for 2 hours to remove moisture).

- Ramp temperature at 10°C/min until 130°C, then slow to 2°C/min.
- Observation:
 - If melting onset is ~141°C, sample is HCl Salt.
 - If sample remains solid past 150°C and melts/decomposes near 190°C, sample is Free Acid.

Protocol 2: Determination of Chloride Content (Silver Nitrate Test)

Use this to confirm the salt stoichiometry.

- Dissolve 50 mg of sample in 2 mL deionized water.
- Add 2-3 drops of 10%
(Nitric Acid).
- Add 2-3 drops of 0.1M
(Silver Nitrate).
- Result:
 - Heavy White Precipitate (AgCl): Confirms HCl Salt.
 - Clear/Faint Haze: Confirms Free Acid (Zwitterion).

Performance Implications in Development

Solubility & Formulation

- HCl Salt: Highly water-soluble. Preferred for aqueous formulations where high concentration is needed rapidly. However, the resulting solution will be acidic (pH ~2-3), which may require buffering.

- Free Acid: Slower dissolution. In water, it creates a near-neutral solution (pH ~6-7, isoelectric point region). Preferred if the formulation is sensitive to chloride ions or low pH.

Stability[4]

- Hygroscopicity: The HCl salt is generally more hygroscopic than the zwitterion. It must be stored in tightly sealed containers with desiccants.
- Thermal Stability: The free acid (zwitterion) is thermally more stable (higher lattice energy), making it more robust for high-temperature processing (e.g., hot melt extrusion) compared to the salt.

References

- ChemicalBook. (2023). 8-Aminooctanoic acid Properties and Spectral Data (CAS 1002-57-9).[4][5][6][7][Link](#)
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 17803404, **8-Aminooctanoic acid hydrochloride**.[Link](#)
- Sigma-Aldrich. (2023). Product Specification: 8-Aminooctanoic acid vs Hydrochloride Salt.[2]
[8][Link](#)
- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds. (General reference for Amino Acid Zwitterion vs. Salt IR assignments).
- Perlovich, G. L., et al. (2010). "Thermodynamic aspects of solubility and solvation of zwitterionic amino acids." Journal of Chemical Thermodynamics.

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Sources

- 1. labinsights.nl [labinsights.nl]

- [2. 8-Aminooctanoic acid hydrochloride | C8H18ClNO2 | CID 17803404 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Amino acid - Wikipedia \[en.wikipedia.org\]](#)
- [4. 8-Aminooctanoic Acid | 1002-57-9 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [5. 8-Aminooctanoic Acid | 1002-57-9 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. 8-Aminooctanoic acid\(1002-57-9\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [8. lookchem.com \[lookchem.com\]](#)
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